

Essential Safety and Operational Guide for N-methyl-1-(3-nitrophenyl)methanamine

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Compound of Interest

Compound Name:	<i>N</i> -methyl-1-(3-nitrophenyl)methanamine
Cat. No.:	B099359

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N-methyl-1-(3-nitrophenyl)methanamine** (CAS RN: 19499-61-7). The information is compiled to ensure the safety of laboratory personnel and the proper management of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

N-methyl-1-(3-nitrophenyl)methanamine is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H332 (Harmful if inhaled)^[1]. Due to its chemical structure containing both a secondary amine and an aromatic nitro group, stringent safety measures are necessary.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn when there is a risk of splashing. [2]	Protects against splashes and vapors that can cause severe eye irritation. [2]
Hand Protection	Chemical-resistant gloves, such as butyl rubber, are recommended for handling nitro compounds. [2] [3] Nitrile gloves may be suitable for short-term contact, but should be replaced immediately upon contamination. [4] Inspect gloves for any damage before use. [4]	Prevents skin absorption, a primary route of exposure for nitro compounds and amines. [2] [5]
Skin and Body Protection	A flame-resistant lab coat should be worn and kept buttoned. [2] Full-length pants and closed-toe shoes are mandatory. [3] For procedures with a higher risk of splashing, a chemical-resistant apron or coveralls should be considered. [3]	Provides a barrier against accidental skin contact. [2]
Respiratory Protection	All handling of N-methyl-1-(3-nitrophenyl)methanamine should be conducted in a certified chemical fume hood to minimize inhalation exposure. [3] [4] If engineering controls are insufficient, an air-purifying respirator (APR) with organic vapor cartridges is recommended. [3]	Protects against the inhalation of harmful vapors. [2] [5] A fume hood serves as the primary engineering control to minimize airborne concentrations. [2]

Safe Handling and Storage

Operational Plan:

- Preparation: Before handling, ensure the chemical fume hood is clean and operational.[4]
Verify that an emergency eyewash station and safety shower are accessible.[3][4]
- Donning PPE: Put on all required PPE as outlined in Table 1 before entering the designated handling area.
- Handling:
 - Conduct all manipulations of the compound within the fume hood.[3][4]
 - Avoid direct contact with skin, eyes, and clothing.[4][6]
 - Prevent the formation of dust or aerosols.[4]
 - Use compatible labware (e.g., glass, PTFE).
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[4]
 - Clean the work area and any equipment used.

Storage Plan:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][5][6]
- Keep in a dark place, under an inert atmosphere, at 2-8°C for long-term storage.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4][7]

Emergency Procedures

Immediate response is critical in case of exposure or a spill.

Table 2: Emergency Response Protocol

Incident	Procedure
Skin Contact	Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[7] Seek medical attention if irritation persists.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do.[6][7] Seek immediate medical attention.[7]
Inhalation	Move the victim to fresh air immediately.[7][8] If breathing is difficult or has stopped, provide artificial respiration.[7][8] Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting.[7] Rinse mouth with water.[7] Seek immediate medical attention.[7]
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection.[6] For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, labeled container for disposal.[6][7] Prevent the spill from entering drains.[6]

Disposal Plan

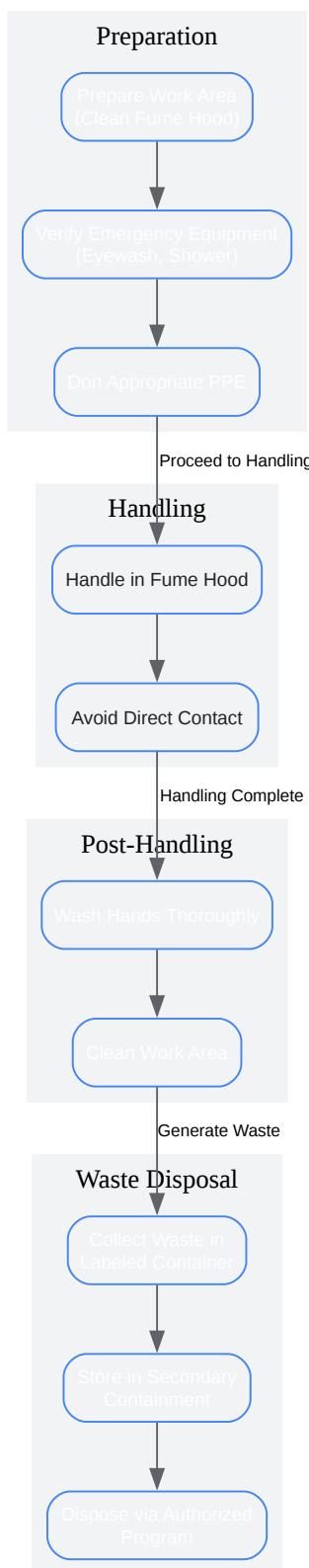
All waste containing **N-methyl-1-(3-nitrophenyl)methanamine** must be treated as hazardous waste.

Disposal Protocol:

- Waste Collection:

- Collect all chemical waste, including contaminated disposables (gloves, wipes, etc.), in a designated and clearly labeled hazardous waste container.[4]
- Do not mix with other waste streams unless compatible.
- Container Management:
 - Keep the waste container tightly closed when not in use.[4][9]
 - Store the waste container in a designated secondary containment area.[4]
- Disposal:
 - Dispose of the hazardous waste through your institution's authorized hazardous waste disposal program.[4]
 - Do not dispose of this chemical down the drain or in regular trash.[4]

Safe Handling Workflow

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Caption: Workflow for Safe Handling of **N-methyl-1-(3-nitrophenyl)methanamine**.

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